

# Technical Guide: Solubility & Handling of 1H-Pyrazole-4-Carbaldehyde Hydrochloride[1]

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## Compound of Interest

**Compound Name:** 1H-Pyrazole-4-carbaldehyde  
hydrochloride

**CAS No.:** 1197230-88-8; 35344-95-7

**Cat. No.:** B3005190

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## Executive Summary

**1H-pyrazole-4-carbaldehyde hydrochloride** (CAS: 1197230-88-8) is a critical intermediate in the synthesis of bioactive pyrazole derivatives.[1] While the hydrochloride salt form significantly enhances aqueous solubility compared to its free base counterpart (CAS: 35344-95-7), it introduces specific challenges regarding pH stability and oxidative degradation.[1]

This guide provides a technical analysis of the solvation thermodynamics in water versus Dimethyl Sulfoxide (DMSO).[1] It establishes a self-validating protocol for stock solution preparation, ensuring reproducibility in drug development and mechanistic assays.

## Part 1: Physicochemical Profile & Solvation Thermodynamics[1]

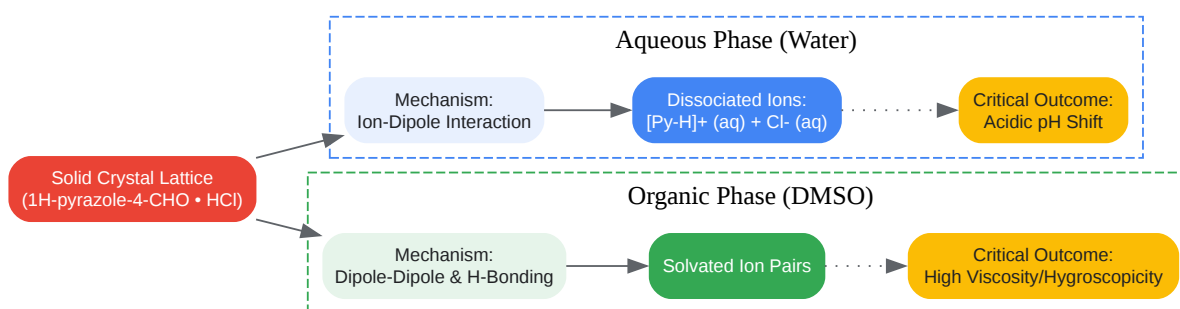
To manipulate the solubility of this compound effectively, one must understand the structural forces at play.[1]

## Structural Analysis[1]

- Compound: **1H-pyrazole-4-carbaldehyde hydrochloride**[1][2]
- Molecular Weight: 132.55 g/mol [1][2]
- Core Moiety: A 5-membered aromatic heterocycle (pyrazole) containing two nitrogen atoms. [1][3]
- Functional Groups:
  - C4-Formyl group (Aldehyde): Electrophilic; susceptible to oxidation (to carboxylic acid) and nucleophilic attack.[1]
  - Hydrochloride Salt: Protonation typically occurs at the pyridine-like nitrogen ( ), disrupting the crystal lattice energy of the free base and facilitating ionic solvation.[1]

## Theoretical Solvation Mechanism

The dissolution process differs fundamentally between the aqueous and organic phases.[1]



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Figure 1: Comparative solvation mechanisms. Water relies on ionic dissociation leading to pH changes, while DMSO relies on polar interactions maintaining ion pairs.[1]

## Part 2: Solubility in Water (The Aqueous Phase)[1]

### Solubility Profile

- Solubility: High (>50 mg/mL estimated).[1] The ionic nature of the hydrochloride salt overcomes the hydrophobic character of the aromatic ring.[1]
- pH Implication: Dissolution releases protons ( ) alongside chloride ions.[1] A 10 mM solution can significantly lower the pH of unbuffered water (often to pH < 4.0).[1]
- Stability Risk:
  - Aldehyde Oxidation:[1] In aqueous environments, the aldehyde is prone to autoxidation to 1H-pyrazole-4-carboxylic acid, especially at neutral or alkaline pH.[1]
  - Hydrate Formation:[1] Aldehydes can form gem-diols in water, complicating NMR interpretation.[1]

### Strategic Recommendation

Use water only for immediate usage or when the assay specifically demands an aqueous vehicle.[1] Always check the pH after dissolution.[1] If the final assay is sensitive to acidity (e.g., cell culture), the solution must be buffered (e.g., PBS) immediately upon dilution, not in the stock.[1]

## Part 3: Solubility in DMSO (The Organic Phase)

### Solubility Profile

- Solubility: Very High (>100 mg/mL estimated).[1] DMSO is a polar aprotic solvent that effectively solvates both the organic cation and the chloride anion.[1]
- Stability Advantage: DMSO suppresses the ionization of the acidic proton compared to water, potentially slowing degradation rates.[1]
- Freezing Risk: DMSO freezes at 18.5°C. Repeated freeze-thaw cycles can induce precipitation or allow condensation (water) to enter the vial, accelerating degradation.[1]

## Strategic Recommendation

DMSO is the Gold Standard for preparing stock solutions (typically 10 mM to 100 mM).[1] It allows for long-term storage at -20°C with minimal degradation, provided the container is sealed against moisture.[1]

## Part 4: Comparative Data & Solvent Selection

Feature	Water (Aqueous)	DMSO (Organic)
Solubility Limit	High (>50 mg/mL)	Very High (>100 mg/mL)
Dissolution Rate	Fast (Ionic dissociation)	Moderate (Viscosity limited)
pH Impact	Acidic (Requires buffering)	Neutral/Slightly Acidic
Oxidation Risk	High (Dissolved Oxygen)	Low (If degassed)
Biological Toxicity	None	Toxic to cells >0.1% v/v
Recommended Use	Acute working solutions	Long-term Stock Storage

## Part 5: Experimental Protocols

### Protocol A: Preparation of 100 mM Stock in DMSO

Objective: Create a stable, high-concentration master stock for long-term storage.

- Calculate Mass: For 1 mL of 100 mM stock:

[1]

- Weighing: Weigh ~13.3 mg of 1H-pyrazole-4-carbaldehyde HCl into a sterile amber glass vial (protects from light).
- Solvent Addition: Add DMSO (molecular biology grade, >99.9%) to the calculated volume.
  - Note: Do not assume 1 mL solvent = 1 mL final volume.[1] Add 80% of target volume, dissolve, then top up.[1]
- Dissolution: Vortex for 30 seconds. If particles persist, sonicate for 1 minute at ambient temperature.[1]

- Self-Validation Step: Inspect against a light source.[1][4][5] The solution must be completely clear. Any turbidity indicates incomplete solvation or impurities.[1]
- Storage: Aliquot into single-use vials (e.g., 50  $\mu$ L) to avoid freeze-thaw cycles. Store at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$ .

## Protocol B: Aqueous Dilution & pH Verification

Objective: Prepare a working solution for a biological assay while mitigating acidity.[1]

- Thaw: Thaw one DMSO aliquot at Room Temperature (RT).
- Dilution: Dilute the DMSO stock into the aqueous buffer (e.g., PBS pH 7.4) to the desired concentration (e.g., 100  $\mu$ M).
  - Rule: Keep final DMSO concentration  $< 0.5\%$  (or  $< 0.1\%$  for sensitive cells).[1]
- Mixing: Vortex immediately to prevent localized precipitation.[1]
- Self-Validation (pH Check):
  - Using a micro-pH probe or pH paper, verify the final pH.[1]
  - Pass Criteria: pH should remain within  $\pm 0.2$  units of the buffer's starting pH.[1]
  - Fail Criteria: If pH drops significantly, the buffer capacity is insufficient.[1] Increase buffer strength (e.g., 10 mM to 50 mM HEPES).

## Decision Logic for Assay Development



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Figure 2: Decision matrix for solvent selection based on application and stability requirements.

## References

- PubChem. (2023).[1] **1H-Pyrazole-4-carbaldehyde hydrochloride** (Compound Summary). National Library of Medicine.[1] [\[Link\]](#)

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## Sources

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